

An In-depth Technical Guide to the Safe Handling of 3-Dimethylaminoacrolein

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Compound of Interest

Compound Name: 3-Dimethylaminoacrolein

Cat. No.: B3021025

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Introduction

3-Dimethylaminoacrolein (CAS No: 927-63-9) is a highly reactive and versatile organic compound instrumental in various synthetic pathways, particularly in pharmaceutical and chemical research. Its molecular formula is C_5H_9NO , and it has a molecular weight of approximately 99.13 g/mol. [1][2][3] This guide provides a comprehensive overview of its safety data, handling protocols, and emergency procedures, tailored for researchers, scientists, and professionals in drug development.

Hazard Identification and Classification

3-Dimethylaminoacrolein is classified as a hazardous chemical and is corrosive. [1][3] The primary danger associated with this substance is its ability to cause severe skin burns and serious eye damage. [1][3][4][5] It is also harmful if swallowed or in contact with the skin and may cause respiratory irritation and allergic skin reactions. [1][6]

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 1 / 1B	H314: Causes severe skin burns and eye damage[1][3]
Serious Eye Damage/Eye Irritation	Category 1	Causes serious eye damage[1]
Specific Target Organ Toxicity (Single Exposure)	Category 3	May cause respiratory irritation[1]
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed[6]
Acute Toxicity (Dermal)	Category 4	H312: Harmful in contact with skin[6]
Skin Sensitization	-	H317: May cause an allergic skin reaction[6]

Signal Word: Danger[1][4][5]

Physical and Chemical Properties

Understanding the physical and chemical properties of **3-Dimethylaminoacrolein** is crucial for its safe handling and use in experimental settings.

Table 2: Physical and Chemical Data

Property	Value
Appearance	Light brown to brown liquid[1]
Molecular Weight	99.13 g/mol [1]
Boiling Point	270 - 273 °C @ 760 mmHg[1][7]
Density	0.99 g/mL at 25 °C[7]
Flash Point	113 °C / 235.4 °F (closed cup)[1][5]
Refractive Index	n _{20/D} 1.584[4][7]
Solubility	Soluble in water[2]

Handling, Storage, and Personal Protection

Strict adherence to safety protocols is mandatory when working with **3-Dimethylaminoacrolein** to minimize exposure risk.

Experimental Protocol for Safe Handling

- Engineering Controls: All work must be conducted in a certified chemical fume hood to prevent inhalation of vapors.[1][8] Ensure that a safety shower and an eyewash station are readily accessible and in close proximity to the workstation.[1]
- Personal Protective Equipment (PPE): Wear the appropriate PPE as detailed in Table 3. Inspect gloves for integrity before use.
- Dispensing: When transferring the liquid, avoid splashing. Use appropriate tools and techniques to handle the substance.
- Avoiding Contact: Do not allow the chemical to come into contact with eyes, skin, or clothing. [1] Avoid breathing any mists or vapors.[1]
- Hygiene: Wash hands thoroughly with soap and water after handling the chemical and before leaving the laboratory.[1] Do not eat, drink, or smoke in the work area.[6]

Storage Protocol

- Store in a dry, cool, and well-ventilated area designated for corrosive materials.[1]
- Keep containers tightly sealed to prevent exposure to air and moisture, as the substance is air-sensitive.[1]
- Store under an inert atmosphere (e.g., nitrogen or argon).[1][8]
- Refrigerated storage is recommended.[1]
- Incompatible materials include strong oxidizing agents and strong acids.[1]

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles or a face shield (conforming to EN166 or OSHA 29 CFR 1910.133 standards).[1]
Skin Protection	Chemical-resistant gloves (consult manufacturer for appropriate type) and protective clothing to prevent skin exposure.[1][8]
Respiratory Protection	Not required under normal use with adequate ventilation.[1] If ventilation is insufficient or in case of aerosol formation, use a respirator with a suitable filter (e.g., type ABEK EN14387).

Emergency and First Aid Protocols

Immediate and appropriate action is critical in the event of an exposure or spill.

First Aid Measures

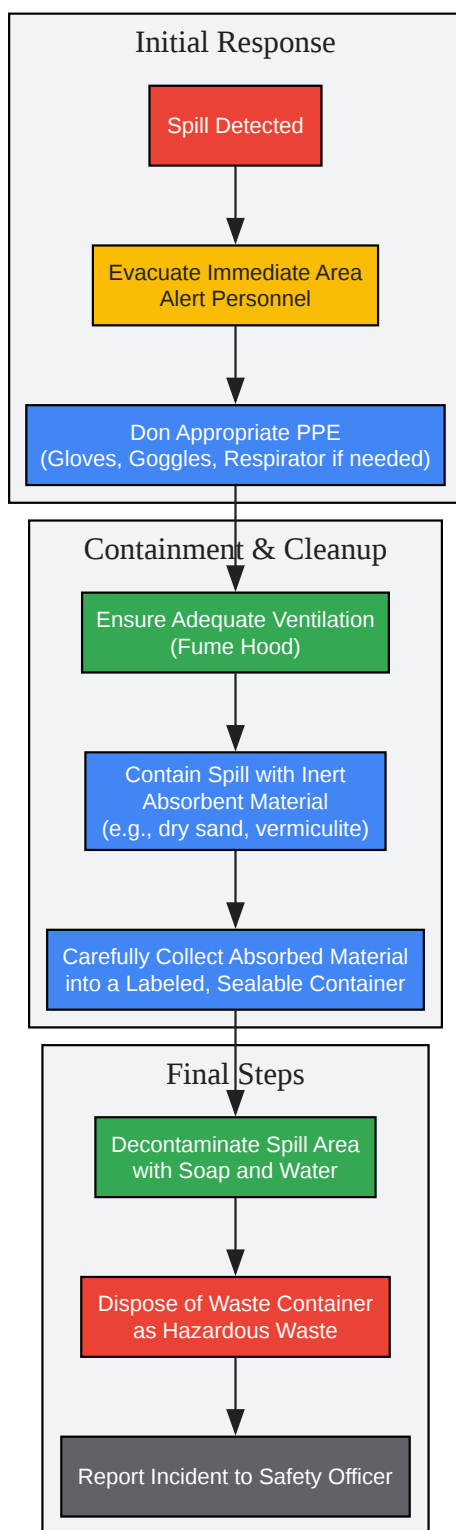
- General Advice: In case of an accident, immediately seek medical attention and show the Safety Data Sheet to the attending physician.[1]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[1] Remove contact lenses if present and easy to do so.[1] Continue

rinsing and call an ophthalmologist immediately.[6]

- Skin Contact: Immediately remove all contaminated clothing and shoes.[1] Wash the affected area with plenty of water and soap for at least 15 minutes.[1] Seek immediate medical attention.[1] Contaminated clothing must be washed before reuse.[1][6]
- Inhalation: Move the victim to fresh air and keep them at rest in a position comfortable for breathing.[1][6] If the victim is not breathing, administer artificial respiration.[1] Seek immediate medical attention.[1]
- Ingestion: DO NOT induce vomiting.[1][6] If the person is conscious, rinse their mouth with water and have them drink up to two glasses of water.[6] Never give anything by mouth to an unconscious person.[1] Seek immediate medical attention.[1] Ingestion can cause severe swelling and damage, with a risk of perforation.[1]

Accidental Release Protocol

In the event of a spill, follow a structured response to ensure safety and proper cleanup. The workflow below outlines the necessary steps.



Workflow for 3-Dimethylaminoacrolein Spill Response

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Caption: Logical workflow for responding to a chemical spill.

Fire-Fighting and Toxicological Information

Fire-Fighting Measures

- Suitable Extinguishing Media: Use carbon dioxide (CO₂), dry chemical, dry sand, or alcohol-resistant foam to extinguish fires.[1]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors.[1] Hazardous combustion products include carbon monoxide (CO), carbon dioxide (CO₂), and nitrogen oxides (NO_x).[1]
- Protective Equipment: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand or other positive pressure mode.[1]

Toxicological Information

The primary toxicological effect is severe corrosion. The substance causes burns upon any route of exposure (skin, eyes, ingestion, inhalation).[1] Ingestion is particularly dangerous, as it may cause perforation of the esophagus or stomach.[1] There is no specific information available regarding chronic health effects from long-term exposure.[8]

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